

Handling and safety precautions for 2'-Trifluoromethyl-biphenyl-3-carbaldehyde

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Compound of Interest

Compound Name: 2'-Trifluoromethyl-biphenyl-3-carbaldehyde

Cat. No.: B1300060

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Technical Support Center: 2'-Trifluoromethyl-biphenyl-3-carbaldehyde

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **2'-Trifluoromethyl-biphenyl-3-carbaldehyde** (CAS No. 675596-31-3).

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with 2'-Trifluoromethyl-biphenyl-3-carbaldehyde?

A1: 2'-Trifluoromethyl-biphenyl-3-carbaldehyde is considered hazardous. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]\[2\]\[3\]\[4\]\[5\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]\[2\]\[3\]\[4\]\[5\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]\[2\]\[3\]\[4\]\[5\]](#)
- Harmful if Swallowed or Inhaled: Some related compounds are harmful if swallowed or inhaled.[\[3\]](#)

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: It is crucial to use appropriate PPE to minimize exposure. The recommended PPE includes:

- Eye Protection: Safety glasses with side-shields or goggles are mandatory.^{[1][3]} A face shield may also be necessary.^[3]
- Hand Protection: Wear protective gloves.^{[1][2][4]}
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.^[1]
- Respiratory Protection: Use only in a well-ventilated area.^{[1][2][4]} If dusts are generated or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator is required.^[1]

Q3: How should **2'-Trifluoromethyl-biphenyl-3-carbaldehyde** be stored?

A3: Proper storage is essential for safety and to maintain the compound's integrity.

- Store in a well-ventilated place.^{[1][2][4]}
- Keep the container tightly closed.^{[1][2][4]}
- Store in a dry, cool environment.^[4]
- For some related compounds, storage under an inert atmosphere (e.g., nitrogen) is recommended.^{[4][6]}

Q4: What should I do in case of accidental exposure?

A4: Immediate action is critical in case of exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.^{[1][2][3][4][5]}

- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation persists.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q5: How should I dispose of waste containing this chemical?

A5: Dispose of contents and container to an approved waste disposal plant.[\[1\]](#)[\[2\]](#) Follow all local and national regulations for hazardous waste disposal.

Troubleshooting Guides

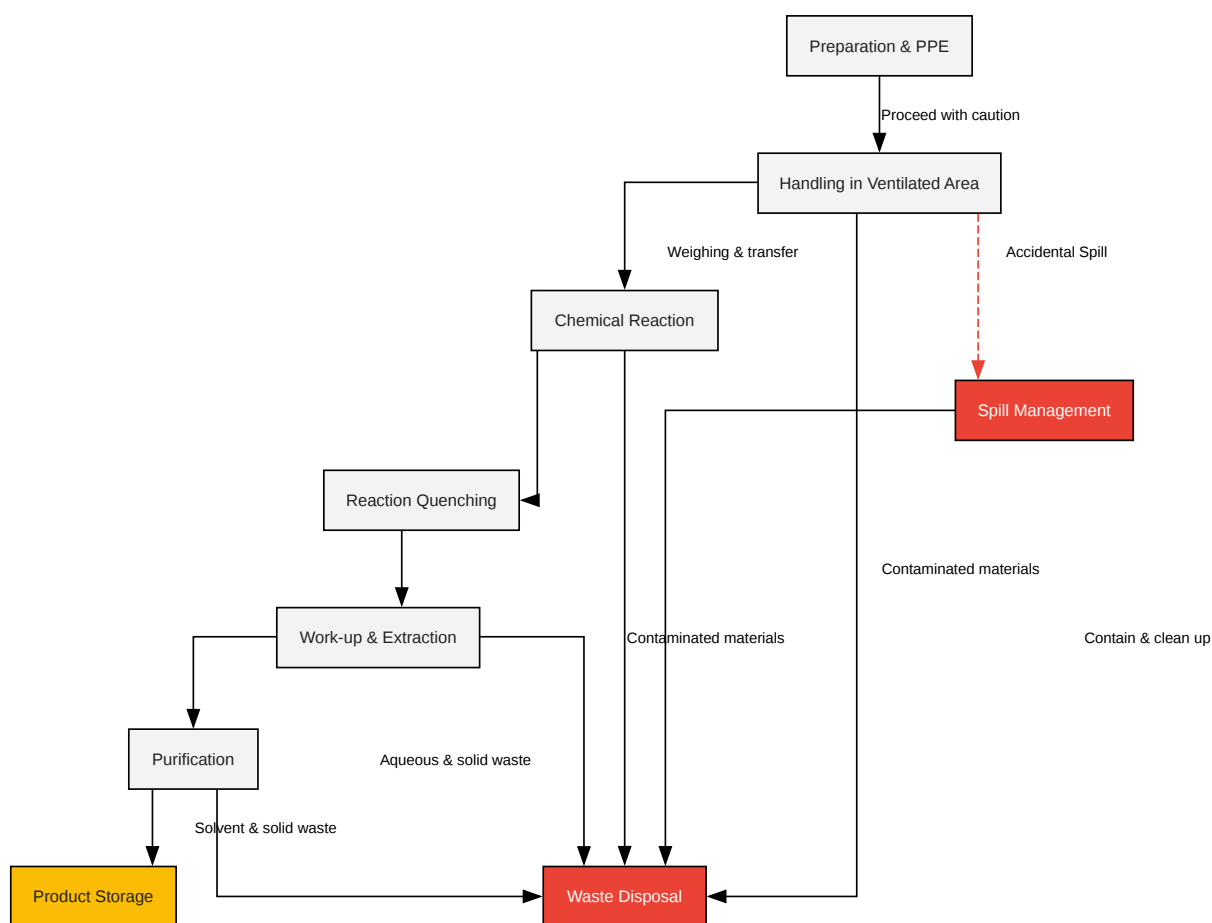
Issue	Possible Cause	Solution
Skin Irritation after Handling	Direct contact with the compound.	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical advice if irritation persists. [1] [2] [3] [4] [5]
Eye Irritation	Compound splashing into the eyes.	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present. Seek immediate medical attention. [1] [2] [3] [4] [5]
Respiratory Discomfort	Inhaling dust or vapors.	Move to a well-ventilated area or fresh air. If breathing is difficult, seek medical attention. [1] [2] [3] [4] [5] Ensure future work is conducted in a fume hood or with adequate local exhaust ventilation.
Crystallization or Change in Appearance during Storage	Improper storage conditions (e.g., temperature fluctuations, exposure to air).	Ensure the compound is stored in a tightly sealed container in a cool, dry, and well-ventilated area, as recommended in the SDS. [1] [2] [4]

Quantitative Data Summary

Property	Value	Source
CAS Number	675596-31-3	[7]
Molecular Formula	C ₁₄ H ₉ F ₃ O	[7]
Molecular Weight	250.22 g/mol	[7]
Appearance	White Powder/Solid or Clear colorless to yellow liquid	[1][8]

Experimental Protocols & Workflows

While specific experimental protocols for **2'-Trifluoromethyl-biphenyl-3-carbaldehyde** are not readily available, it is often used as an intermediate in organic synthesis, particularly in reactions like the Suzuki-Miyaura coupling to create more complex molecules.[9] A general workflow for handling this chemical in a laboratory setting is outlined below.

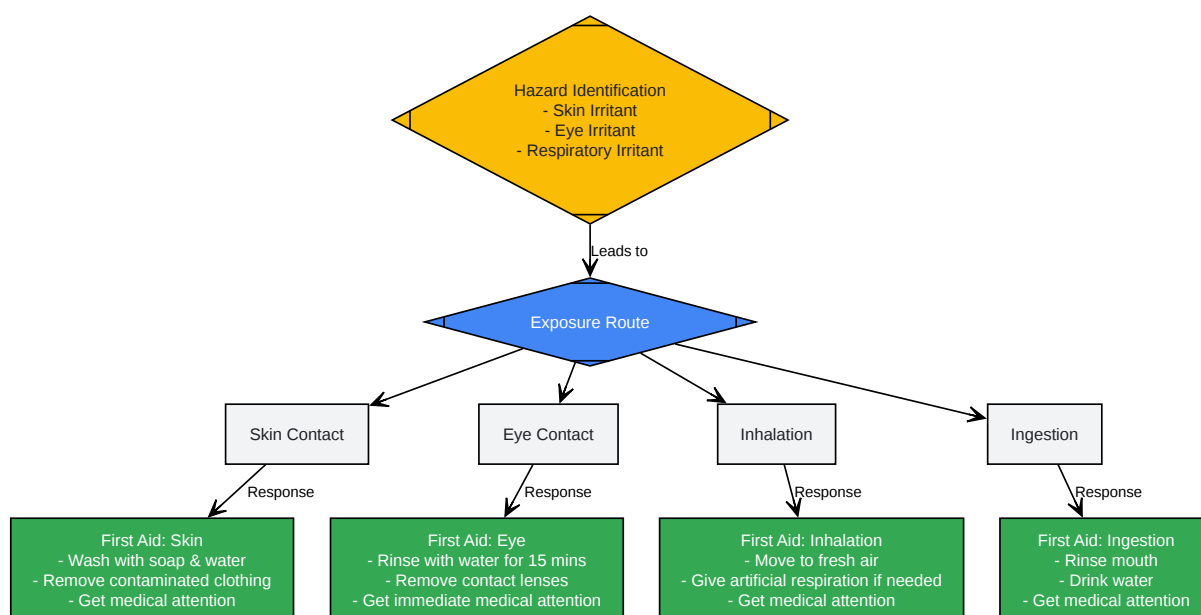


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Caption: General laboratory workflow for handling **2'-Trifluoromethyl-biphenyl-3-carbaldehyde**.

Hazard Communication and First Aid Logic

The following diagram illustrates the logical flow from hazard identification to the appropriate first-aid response.



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